

Application of p-Dimethylaminodiazobenzenesulfonic Acid in Textile Dyeing Processes

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Compound of Interest

	<i>p</i> -
Compound Name:	<i>Dimethylaminodiazobenzenesulfo</i> <i>nic acid</i>
Cat. No.:	B092230

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Introduction

p-Dimethylaminodiazobenzenesulfonic acid, commonly known as methyl orange, is an azo dye extensively used as a pH indicator.^{[1][2]} Its application extends to the textile industry, where it functions as a direct dye for protein fibers and certain synthetic fibers.^{[3][4]} This document provides detailed application notes and experimental protocols for the use of methyl orange in textile dyeing, targeting researchers and scientists in textile chemistry and material science.

Methyl orange is characterized by its azo group (-N=N-) which acts as a chromophore, responsible for its color.^{[2][5]} The presence of a sulfonic acid group enhances its solubility in water, making it suitable for aqueous dyeing processes.^[2] The dye's interaction with textile fibers is primarily through ionic bonding and hydrogen bonding, particularly with fibers containing polar groups.^{[3][6]}

Application Notes

Mechanism of Dyeing

Methyl orange is an anionic dye that binds to fibers containing cationic sites.^[4] In an acidic dyebath, the amino groups in protein fibers like wool and silk, and polyamide fibers like nylon, become protonated (-NH3+). These positively charged sites then form strong ionic bonds with the anionic sulfonate group (SO3-) of the methyl orange molecule.^[4] The dyeing process is influenced by factors such as pH, temperature, dye concentration, and the presence of electrolytes.

Fiber Suitability

The effectiveness of methyl orange as a textile dye varies significantly with the type of fiber.

- **High Affinity:** Wool, silk, and nylon (polyamides) show strong binding to methyl orange, resulting in vibrant and strong orange coloration.^{[3][7]} These fibers have a high density of polar groups that facilitate interaction with the dye molecules.^[3]
- **Weak Affinity:** Cotton, a cellulosic fiber, binds weakly to methyl orange.^[3] This is due to electrostatic repulsion between the anionic dye and the negatively charged surface of cotton fibers in aqueous solutions.^[8]
- **No Affinity:** Non-polar synthetic fibers such as polyester and polypropylene, as well as polyacrylonitrile, do not bind with methyl orange.^{[3][7]}

Halochromic Properties

A notable characteristic of methyl orange is its halochromism, the ability to change color with pH.^[1] This property can be imparted to textiles, creating pH-sensitive fabrics.

- In acidic solutions with a pH below 3.1, methyl orange is red.^[1]
- In solutions with a pH above 4.4, it is yellow.^[1]
- Nylon 66 fabric dyed with methyl orange exhibits a visible color change from orange to red when exposed to acidic conditions (pH 1.5-3.0), making it useful for acid-sensing applications.

Data Presentation

Table 1: Qualitative Dyeing Characteristics of Methyl Orange on Various Textile Fibers

Fiber Type	Chemical Class	Dye Affinity	Observed Color	Reference
Wool	Protein	Strong	Strong Orange	[3]
Silk	Protein	Strong	Strong Orange	[3][7]
Nylon 6,6	Polyamide	Strong	Strong Orange	[3][7]
Cotton	Cellulose	Weak	Light Orange	[3][8]
Polyester	Polyester	None	No Dyeing	[7]
Polypropylene	Polyolefin	None	No Dyeing	[3]
Polyacrylonitrile	Acrylic	None	No Dyeing	[3]

Table 2: Colorfastness Properties of Methyl Orange Dyed on Nylon 66 Fabric

Fastness Property	Rating Before Fixing Agent	Rating After Fixing Agent	Reference
Wash Fastness	Poor to Very Poor	Moderate (staining)	
Water Fastness	Poor to Very Poor	Moderate (staining)	
Light Fastness	Moderate	Good	

Experimental Protocols

Protocol 1: Synthesis of p-Dimethylaminodiazobenzenesulfonic Acid (Methyl Orange)

This protocol describes the synthesis of methyl orange via a diazo coupling reaction.[5][7]

Materials:

- Sulfanilic acid
- Sodium carbonate (Na₂CO₃)
- Sodium nitrite (NaNO₂)

- Concentrated Hydrochloric acid (HCl)
- N,N-dimethylaniline
- Glacial acetic acid
- 3 M Sodium hydroxide (NaOH)
- Ice
- Distilled water

Procedure:

- **Diazotization of Sulfanilic Acid:**
 - In a 200 mL beaker, dissolve 1.1 g of sulfanilic acid in 13 mL of 2.5% sodium carbonate solution by warming.[9]
 - Cool the solution to room temperature and then add 0.5 g of sodium nitrite. Stir until dissolved.
 - Cool the beaker in an ice bath.
 - Slowly add 1.3 mL of concentrated HCl to a separate 50 mL beaker containing about 8 g of ice.[9]
 - Add the cold HCl solution to the sulfanilic acid solution while stirring continuously in the ice bath. A fine precipitate of the diazonium salt will form.[9]
- **Coupling Reaction:**
 - In a test tube, mix 0.8 mL of N,N-dimethylaniline with 0.7 mL of glacial acetic acid.[9]
 - Add the N,N-dimethylaniline acetate solution to the cold suspension of the diazonium salt with stirring.[9]
 - A red or orange solid should begin to form. Continue stirring for about 10 minutes.

- Precipitation and Purification:

- Slowly add 8.5 mL of 3 M NaOH solution to the mixture. The solution will turn a yellowish-orange, and the sodium salt of methyl orange will precipitate.[2][9]
- Heat the mixture to just below boiling to ensure complete precipitation.[7]
- Cool the beaker in an ice bath to maximize crystallization.
- Collect the methyl orange crystals by suction filtration using a Buchner funnel.[7]
- Wash the crystals with a small amount of ice-cold water.
- Allow the product to dry.

Protocol 2: Dyeing of Textile Fibers with Methyl Orange

This protocol outlines the procedure for dyeing various fabric samples.

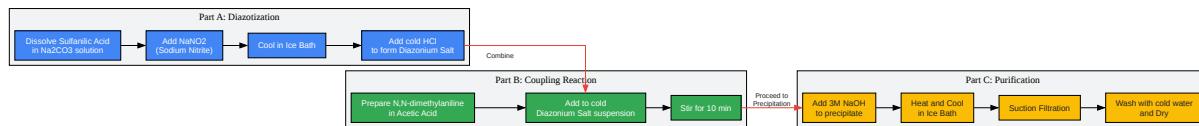
Materials:

- Methyl orange (synthesized or commercial)
- Sodium sulfate (Na₂SO₄)
- 1 M Sulfuric acid (H₂SO₄)
- Textile samples (e.g., wool, silk, nylon, cotton, polyester)
- Beakers (100 mL or larger)
- Hot plate
- Stirring rod
- Forceps

Procedure:

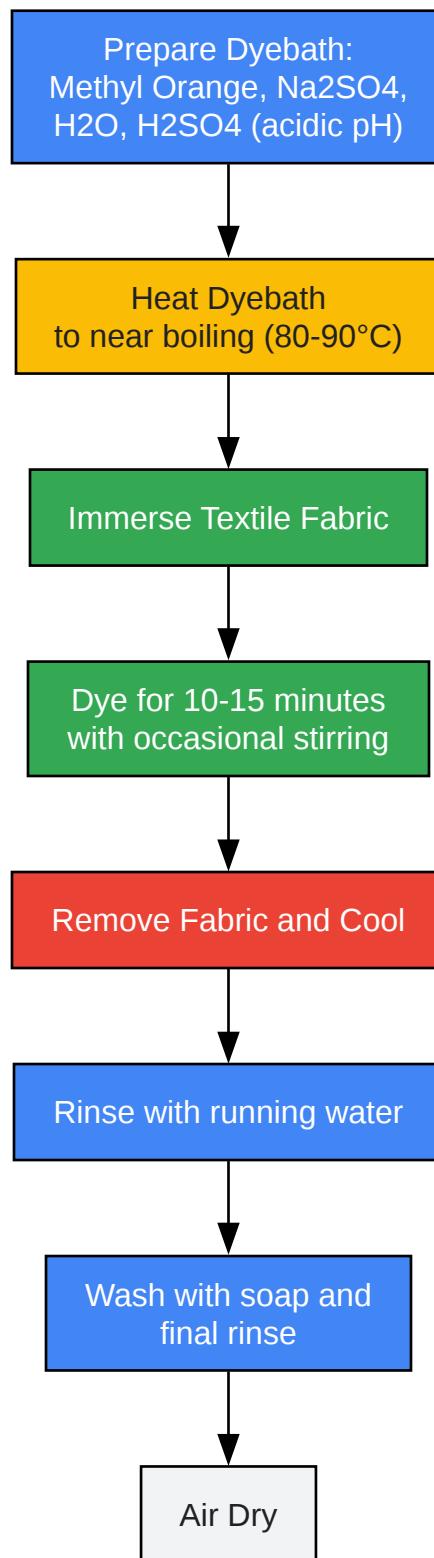
- Preparation of the Dyebath:
 - In a 100 mL beaker, prepare the dye bath by dissolving approximately 50 mg of methyl orange and 0.5 g of sodium sulfate in 50 mL of water.[7][9]
 - Acidify the dyebath by adding 5-10 drops of 1 M sulfuric acid to achieve an acidic pH (around pH 3-4).[9][10]
- Dyeing Process:
 - Heat the dyebath on a hot plate to near boiling (approximately 80-90°C).[7][9]
 - Immerse the textile samples into the hot dyebath using forceps. Ensure the fabric is fully submerged.
 - Maintain the temperature and stir occasionally for 10-15 minutes.[7]
- Rinsing and Drying:
 - After the dyeing period, remove the fabric samples from the bath.
 - Allow the samples to cool to room temperature.
 - Rinse the dyed fabrics thoroughly under running tap water until the water runs clear.[9]
 - Wash with a mild soap solution, rinse again, and then allow the fabrics to air dry.
- Observation of Halochromism (Optional):
 - To observe the pH indicator properties, dip a portion of the dyed fabric into a dilute acidic solution (e.g., 0.1 M HCl) and another portion into a dilute basic solution (e.g., 0.1 M NaOH).[9]
 - Record any color changes.

Visualizations



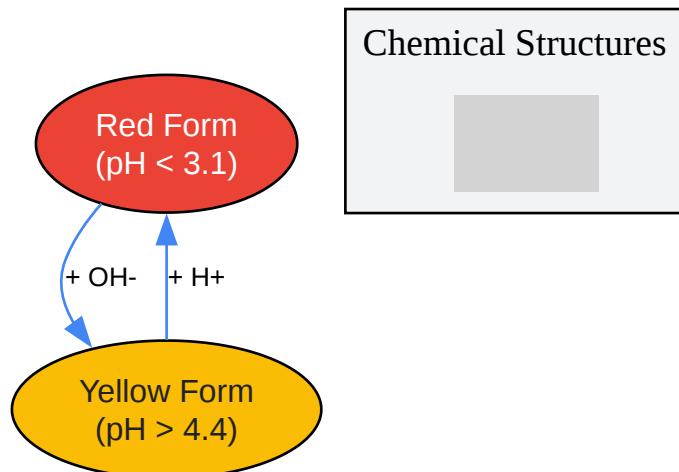
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Caption: Workflow for the synthesis of Methyl Orange.



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Caption: Experimental workflow for textile dyeing with Methyl Orange.



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Caption: pH-dependent color change of Methyl Orange.

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